

Proper Disposal of 2,3-Dichlorobenzenesulfonyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,3-Dichlorobenzenesulfonyl chloride

Cat. No.: B1301959

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For immediate reference, treat **2,3-Dichlorobenzenesulfonyl chloride** as a corrosive and water-reactive substance. Proper disposal requires careful handling and adherence to institutional and local regulations. Never dispose of it directly down the drain. This guide provides essential safety and logistical information for the proper disposal of **2,3-Dichlorobenzenesulfonyl chloride**, tailored for researchers, scientists, and drug development professionals.

Essential Safety and Handling Information

2,3-Dichlorobenzenesulfonyl chloride is a combustible liquid that is harmful if swallowed and toxic to aquatic life with long-lasting effects.^[1] It causes severe skin burns and eye damage.^[2] Always handle this chemical in a well-ventilated area, preferably a chemical fume hood, and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[3]

Quantitative Data

The following table summarizes key quantitative data for **2,3-Dichlorobenzenesulfonyl chloride** and its isomers. This information is critical for safe handling and storage.

Property	2,3-Dichlorobenzenesulfonyl chloride	Notes
Melting Point	-25 to -22 °C (-13 to -8 °F)[1]	
Boiling Point	172 to 173 °C (342 to 343 °F)[1]	
Density	1.288 g/mL at 25 °C (77 °F)[1]	
Hazards	Combustible liquid, Harmful if swallowed, Causes severe skin burns and eye damage, Toxic to aquatic life[1][2]	

Step-by-Step Disposal Protocol

The disposal of **2,3-Dichlorobenzenesulfonyl chloride** is categorized into two main procedures: the disposal of bulk quantities and the neutralization of small, residual amounts (e.g., cleaning glassware).

Bulk quantities of **2,3-Dichlorobenzenesulfonyl chloride** must be disposed of as hazardous waste without attempting neutralization.[4]

- Containerization: Ensure the chemical is in its original or a compatible, properly labeled container. The container must be tightly closed.
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**2,3-Dichlorobenzenesulfonyl chloride**".
- Storage: Store the sealed container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents and bases.[3]
- Professional Disposal: Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[1]

This procedure is adapted from protocols for similar dichlorobenzenesulfonyl chloride isomers and should only be used for small, residual amounts.[\[4\]](#) Always perform a risk assessment before proceeding.

Objective: To safely hydrolyze and neutralize residual **2,3-Dichlorobenzenesulfonyl chloride** into its less hazardous sulfonic acid salt.

Materials:

- Residual **2,3-Dichlorobenzenesulfonyl chloride** (e.g., in a reaction flask).
- Saturated sodium bicarbonate solution or another suitable base.
- Large beaker.
- Stir plate and stir bar.
- Ice bath.
- pH paper or pH meter.

Procedure:

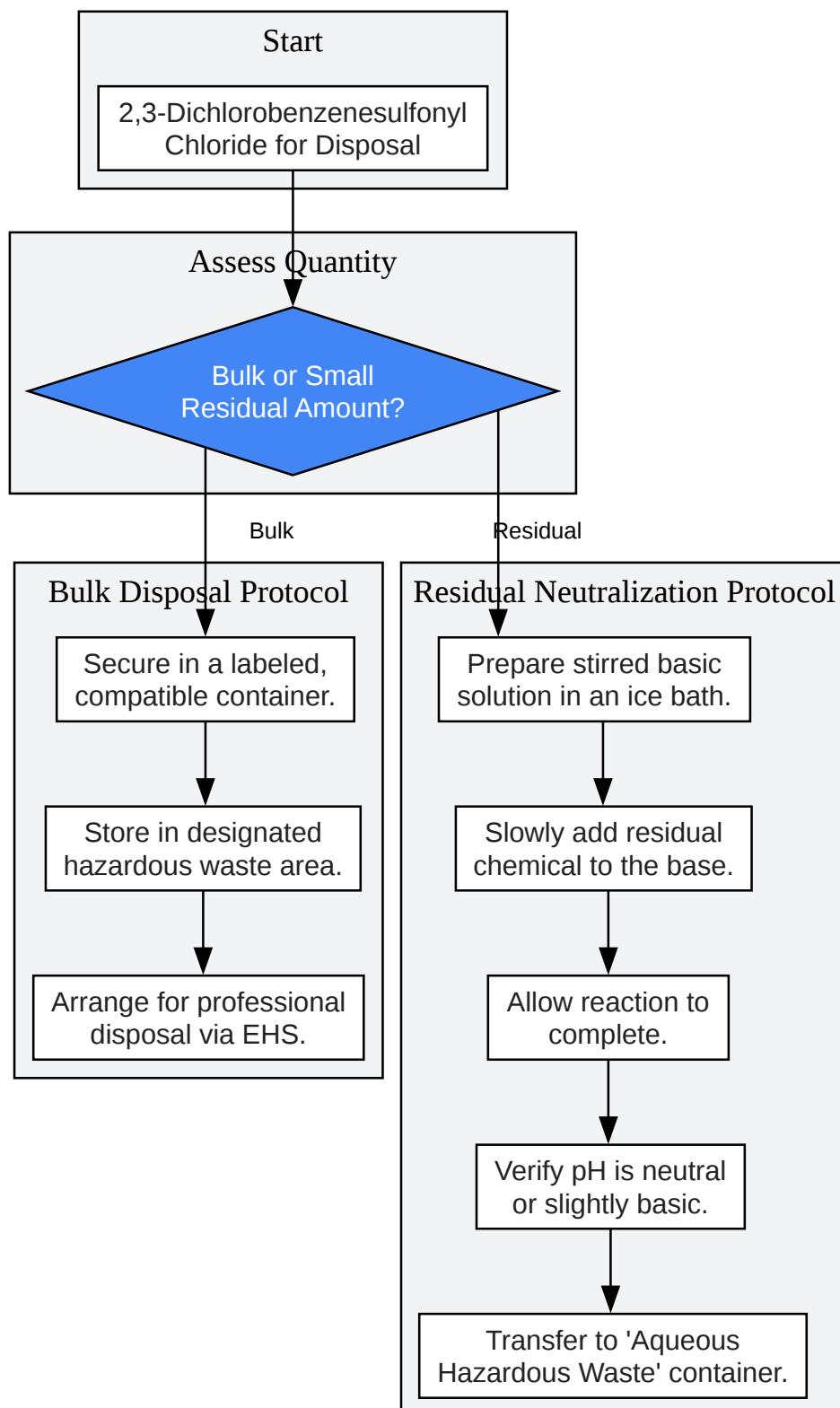
- Preparation: In a chemical fume hood, place a large beaker containing a sufficient volume of saturated sodium bicarbonate solution on a stir plate within an ice bath to control the reaction temperature.[\[4\]](#)
- Slow Addition: While vigorously stirring the bicarbonate solution, slowly and carefully add the residual **2,3-Dichlorobenzenesulfonyl chloride**. The reaction is exothermic and will release gas; control the addition rate to prevent excessive foaming and splashing.
- Reaction Time: Allow the mixture to stir for several hours (or overnight) to ensure the complete hydrolysis of the sulfonyl chloride.
- pH Verification: Remove the beaker from the ice bath and allow it to warm to room temperature. Test the pH of the aqueous layer to confirm it is neutral or slightly basic (pH 7-9).[\[4\]](#) If the solution is still acidic, add more base.

- Final Disposal: Once neutralized, the resulting aqueous solution should be transferred to a designated "Aqueous Hazardous Waste" container for your institution for final disposal.[4]

Spill Management

In the event of a spill, evacuate the area and remove all sources of ignition.[3] For small spills, absorb the material with an inert absorbent material (e.g., Chemizorb®).[1] Collect the absorbed material into a designated hazardous waste container.[4] Clean the affected area thoroughly. For large spills, contact your institution's EHS office immediately.

Below is a diagram illustrating the decision-making process for the proper disposal of **2,3-Dichlorobenzenesulfonyl chloride**.

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